

4-(1-Adamantyl)benzenesulfonyl chloride molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(1-Adamantyl)benzenesulfonyl
chloride

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An In-Depth Technical Guide to **4-(1-Adamantyl)benzenesulfonyl Chloride**: Properties, Synthesis, and Applications in Drug Discovery

Executive Summary

4-(1-Adamantyl)benzenesulfonyl chloride is a specialized organic reagent that merges the unique steric and pharmacokinetic properties of the adamantyl cage with the reactive potential of a sulfonyl chloride functional group. With a molecular weight of 310.84 g/mol, this compound serves as a critical building block in medicinal chemistry and drug development.^[1]^[2]^[3] Its primary value lies in its role as a potent inhibitor of cytochrome P450 enzymes and as a versatile precursor for the synthesis of novel sulfonamides.^[1] This guide provides a comprehensive overview of its physicochemical properties, a detailed protocol for its synthesis, key applications in research, and essential safety and handling procedures for laboratory use.

Introduction: A Molecule of Strategic Importance

In the landscape of modern drug discovery, the rational design of molecules with optimized pharmacological profiles is paramount. **4-(1-Adamantyl)benzenesulfonyl chloride** (CAS No: 144174-50-5) represents a confluence of two strategically important chemical motifs: the sulfonyl chloride group and the adamantyl moiety.^[1]^[2]

- **The Sulfonyl Chloride Group:** As a highly reactive electrophile, the sulfonyl chloride functional group is a cornerstone of medicinal chemistry. It readily reacts with nucleophiles

such as amines and alcohols to form stable sulfonamides and sulfonate esters, respectively. [4] Sulfonamides, in particular, are a privileged scaffold found in a wide array of therapeutic agents, including antibacterial, anti-cancer, and anti-inflammatory drugs.[5]

- **The Adamantyl Moiety:** The adamantyl group is a bulky, rigid, and highly lipophilic three-dimensional hydrocarbon cage. Its incorporation into a drug candidate can profoundly influence its properties.[6] The steric bulk can provide metabolic stability by shielding susceptible parts of the molecule from enzymatic degradation, while its lipophilicity can enhance membrane permeability and improve the pharmacokinetic profile.[6]

This guide serves as a technical resource for researchers and drug development professionals, offering field-proven insights into the synthesis, characterization, and strategic application of this valuable chemical entity.

Physicochemical Properties and Characterization

The precise characterization of **4-(1-Adamantyl)benzenesulfonyl chloride** is fundamental to its effective use. Its key properties are summarized below.

Property	Value	Source(s)
Molecular Weight	310.84 g/mol	[1][2][3]
Molecular Formula	C ₁₆ H ₁₉ ClO ₂ S	[1][2]
Monoisotopic Mass	310.07944 Da	[7]
CAS Number	144174-50-5	[1][2]
Boiling Point	413.10 °C	[1]
Flash Point	203.60 °C	[1]
IUPAC Name	4-(1-Adamantyl)benzene-1-sulfonyl chloride	[2]
SMILES	<chem>C1C2CC3CC1CC(C2)(C3)C4=CC=C(C(=C4)S(=O)(=O)Cl</chem>	[1][7]
InChI Key	DHKZBSLGLBVFCO-UHFFFAOYSA-N	[7]

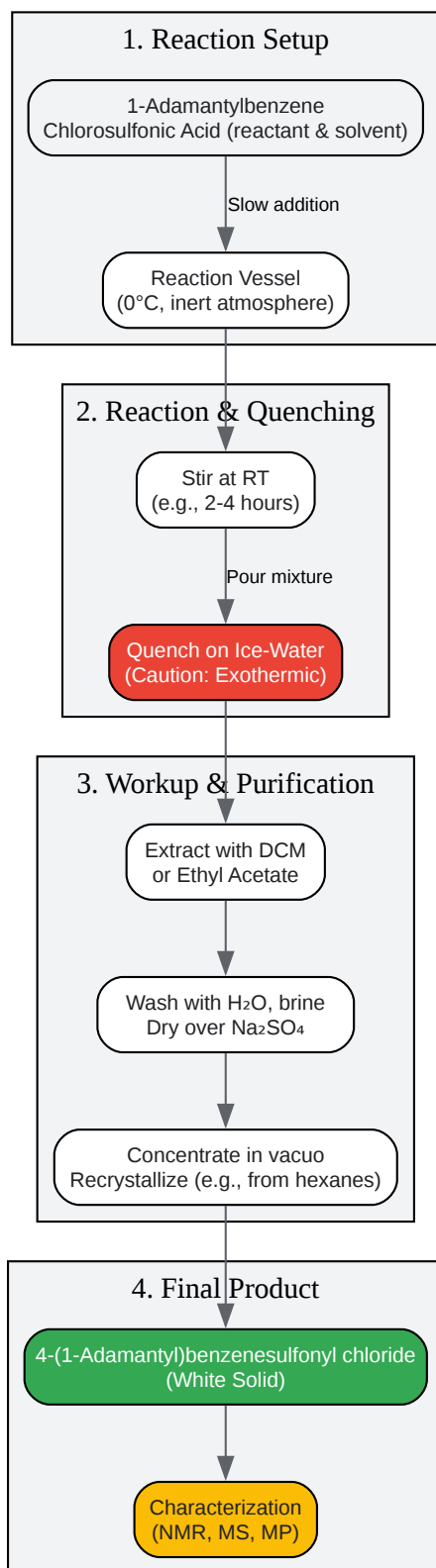
Structural Insights: The molecule's structure features a benzene ring para-substituted with the adamantyl group and the sulfonyl chloride group. This arrangement ensures that the steric influence of the adamantyl cage is distal to the reactive sulfonyl chloride center, allowing for predictable reactivity while conferring its pharmacokinetic benefits to the resulting derivatives.

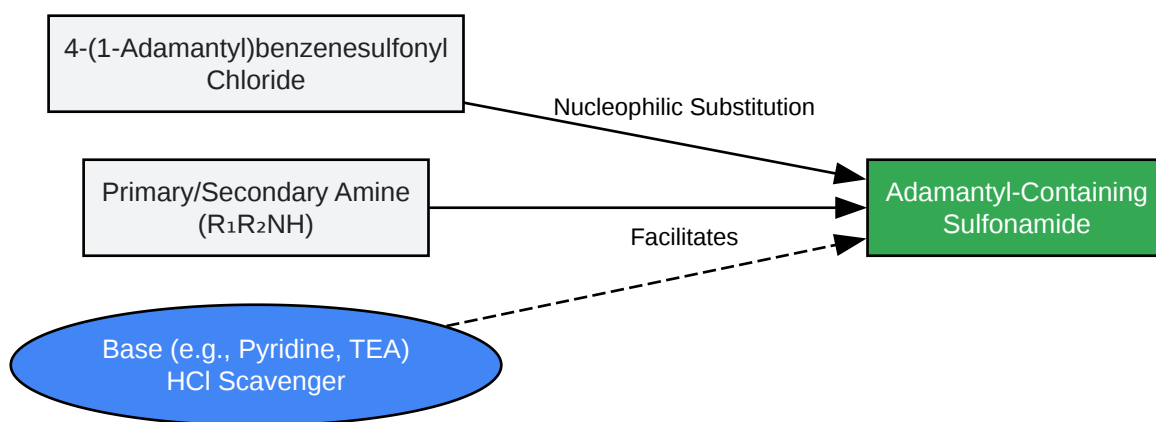
Spectroscopic Characterization: While specific spectra depend on experimental conditions, characterization would typically reveal:

- ¹H NMR: Resonances in the aromatic region (δ 7.5–8.5 ppm) and a complex set of signals in the aliphatic region corresponding to the adamantyl protons.
- ¹³C NMR: Signals for the substituted benzene ring and the distinct carbons of the adamantyl cage.
- IR Spectroscopy: Strong characteristic absorption bands for the S=O asymmetric (~1360 cm⁻¹) and symmetric (~1170 cm⁻¹) stretching vibrations.[8]

Synthesis and Purification Workflow

The synthesis of **4-(1-Adamantyl)benzenesulfonyl chloride** is most effectively achieved via the electrophilic chlorosulfonation of 1-adamantylbenzene. This method is reliable and utilizes common laboratory reagents.





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Caption: General reaction scheme for sulfonamide synthesis.

- Application in Drug Discovery: This reaction allows for the rapid generation of compound libraries. By coupling **4-(1-Adamantyl)benzenesulfonyl chloride** with a diverse set of amines (containing other pharmacophores or heterocyclic scaffolds), researchers can explore structure-activity relationships (SAR) for various biological targets. [5] The resulting adamantyl-sulfonamides are investigated for a range of activities, including potential as anticancer agents. [5]

Safety, Handling, and Storage

As a member of the sulfonyl chloride class, this compound is corrosive and moisture-sensitive, requiring stringent handling protocols. [9]

Hazard Category	Description & Precaution
Corrosivity	Causes severe skin burns and eye damage. [10][11]Always handle in a fume hood.
Reactivity	Reacts violently with water, alcohols, and bases. [10]Keep away from moisture. Quenching procedures must be performed with extreme care.
Inhalation	Can cause respiratory irritation. [12]Avoid breathing dust or vapors.

| Toxicity | Decomposition upon heating can produce toxic gases like hydrogen chloride (HCl) and sulfur oxides (SO_x). [12]

Recommended Handling Procedures:

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and tightly fitting safety goggles or a face shield. [9]* **Ventilation:** All manipulations must be conducted within a certified chemical fume hood to prevent inhalation exposure. [9]* **Dispensing:** Handle as a solid in a dry environment. Use non-sparking tools.
- **Spill Management:** In case of a spill, evacuate the area. Do not use water. Cover with a dry, inert absorbent material (e.g., sand or vermiculite), collect in a sealed container, and dispose of as hazardous waste. * **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials (water, bases, alcohols). [9][11]The recommended storage temperature is between 10°C and 25°C. [1]

Conclusion

4-(1-Adamantyl)benzenesulfonyl chloride is more than just a chemical reagent; it is a strategic tool for the modern medicinal chemist. Its molecular weight of 310.84 g/mol and well-defined structure provide a reliable starting point for complex syntheses. [2]By combining a reactive chemical handle with a group known to enhance pharmacokinetic properties, it enables the efficient development of novel enzyme inhibitors and therapeutic candidates. A

thorough understanding of its properties, synthesis, and handling is essential for leveraging its full potential in the demanding field of drug development.

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- To cite this document: BenchChem. [4-(1-Adamantyl)benzenesulfonyl chloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184508#4-1-adamantyl-benzenesulfonyl-chloride-molecular-weight]

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